

Independent Verification of Radiprodil's Preclinical Efficacy: A Comparative Guide

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Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B10819576*

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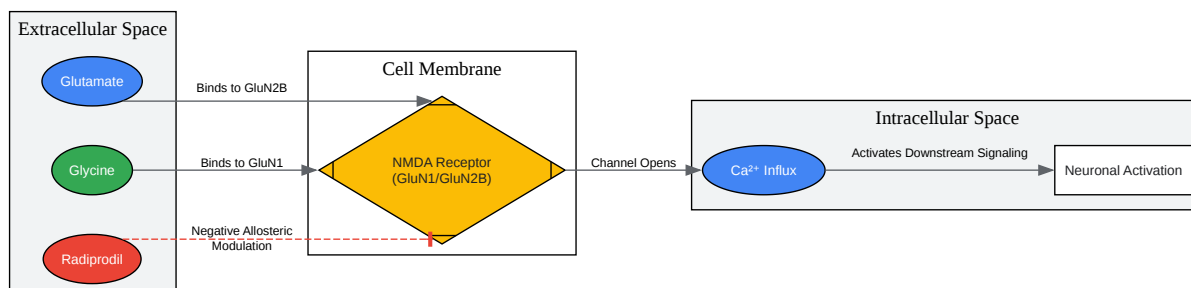
For Researchers, Scientists, and Drug Development Professionals

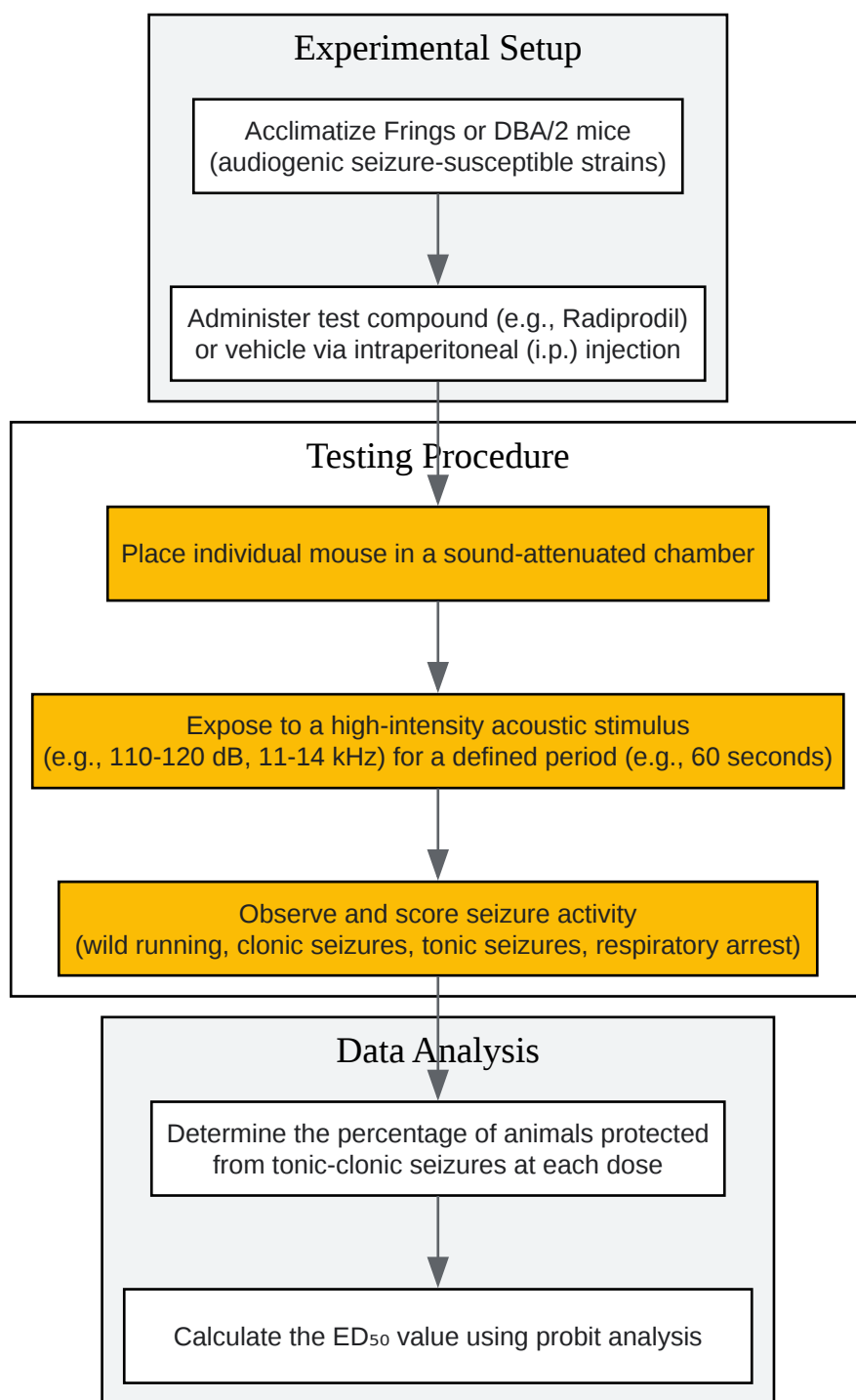
This guide provides an objective comparison of the preclinical data for Radiprodil, a negative allosteric modulator of the NR2B subunit of the NMDA receptor, with other relevant compounds. The information presented is intended to offer researchers, scientists, and drug development professionals a comprehensive overview of Radiprodil's preclinical profile, supported by available experimental data. All quantitative data is summarized in structured tables, and detailed methodologies for key experiments are provided to facilitate independent verification and further research.

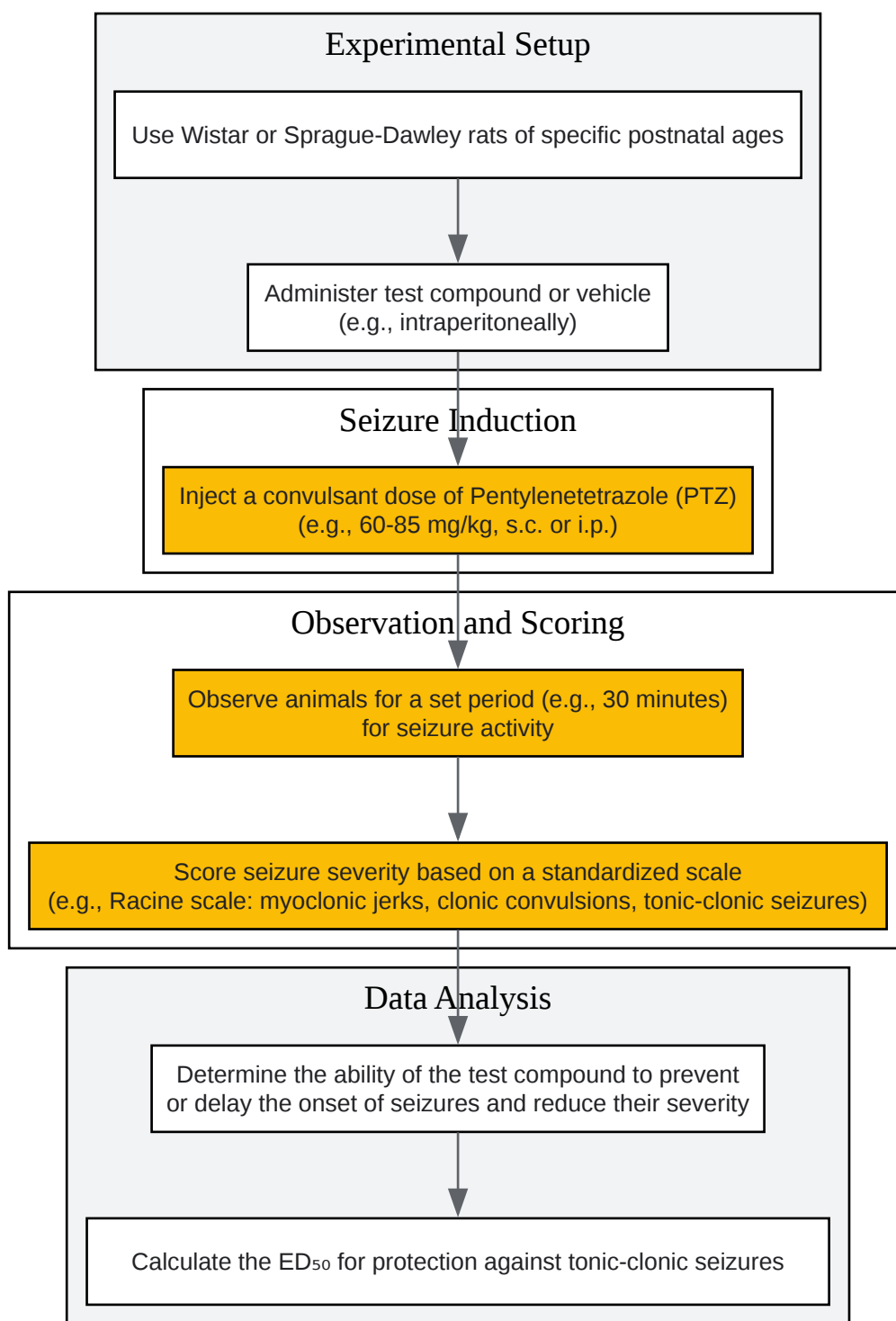
Mechanism of Action: Targeting the NMDA Receptor

Radiprodil's mechanism of action centers on its function as a negative allosteric modulator of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the NR2B (GluN2B) subunit. [1] This targeted modulation is crucial in conditions where overactivation of NMDA receptors is implicated, such as in certain types of epilepsy and neurodevelopmental disorders. By binding to a site distinct from the glutamate binding site, Radiprodil reduces the channel's opening probability, thereby dampening excessive neuronal excitation.

The following diagram illustrates the signaling pathway of the NMDA receptor and the modulatory role of Radiprodil.







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References

- 1. Radiprodil, a NR2B negative allosteric modulator, from bench to bedside in infantile spasm syndrome - PMC [pmc.ncbi.nlm.nih.gov]
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